

Synthesis and Characterization of 2,3'-Dimethylbiphenyl: A Technical Guide

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Compound of Interest

Compound Name: **2,3'-Dimethylbiphenyl**

Cat. No.: **B1265500**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **2,3'-Dimethylbiphenyl**, a significant biaryl compound. Biphenyl scaffolds are of considerable interest in medicinal chemistry and materials science. This document outlines detailed experimental protocols for common synthetic routes and presents key characterization data in a structured format to facilitate research and development.

Physicochemical Properties

2,3'-Dimethylbiphenyl is a solid at room temperature with the following properties:

| Property | Value | Reference |
|-------------------|---------------------------------|------------------|
| Molecular Formula | C ₁₄ H ₁₄ | --INVALID-LINK-- |
| Molecular Weight | 182.26 g/mol | --INVALID-LINK-- |
| CAS Number | 611-43-8 | --INVALID-LINK-- |
| Appearance | White to off-white solid | |
| Melting Point | 42 °C | |
| Boiling Point | 273.3 °C at 760 mmHg | |

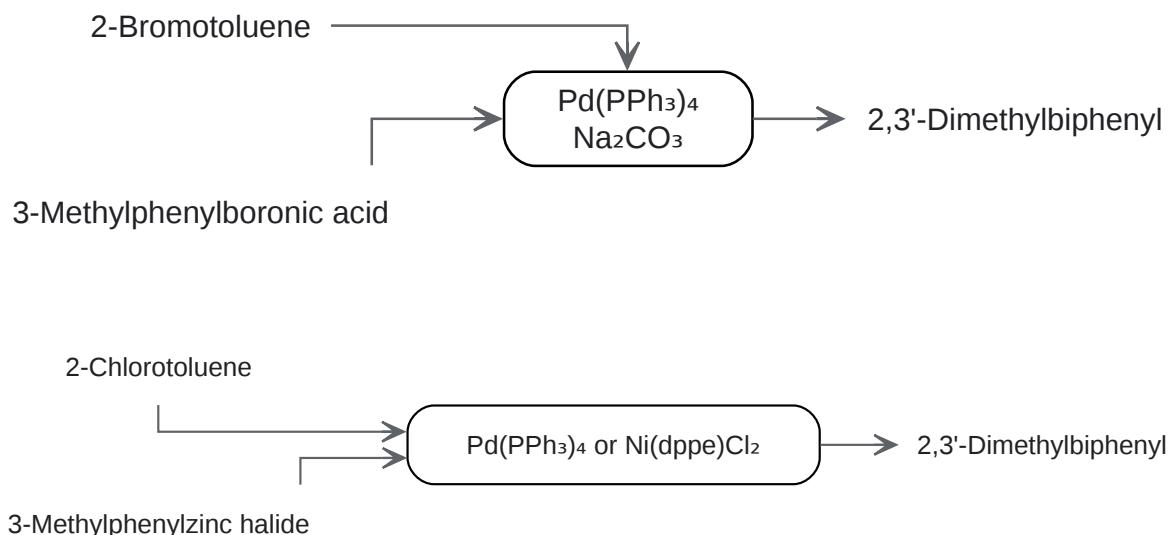
Synthetic Protocols

The synthesis of unsymmetrical biphenyls like **2,3'-Dimethylbiphenyl** is most commonly achieved through cross-coupling reactions. The Suzuki-Miyaura and Negishi couplings are particularly effective.

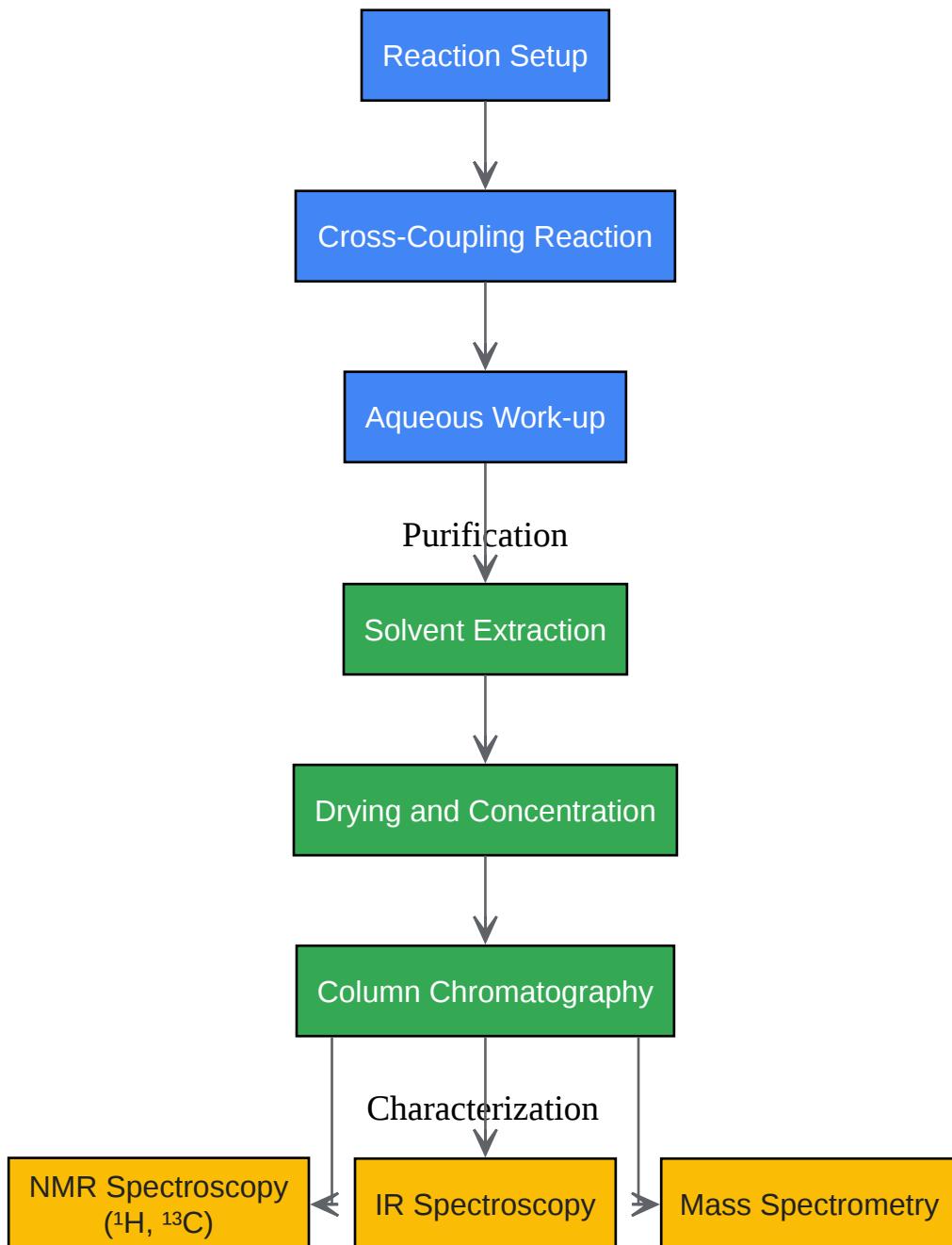
Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a versatile method for the formation of C-C bonds, involving the reaction of an organoboron compound with an organohalide, catalyzed by a palladium complex.

Reaction Scheme:



Synthesis

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- To cite this document: BenchChem. [Synthesis and Characterization of 2,3'-Dimethylbiphenyl: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265500#synthesis-and-characterization-of-2-3-dimethylbiphenyl>

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